

# "Methyl 6-amino-1H-indazole-7-carboxylate"

## molecular weight and formula

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### Compound of Interest

Compound Name: **Methyl 6-amino-1H-indazole-7-carboxylate**

Cat. No.: **B1315183**

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### An In-depth Technical Guide to **Methyl 6-amino-1H-indazole-7-carboxylate**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This document provides a detailed overview of **Methyl 6-amino-1H-indazole-7-carboxylate**, a heterocyclic compound of interest in medicinal chemistry.

## Core Molecular Data

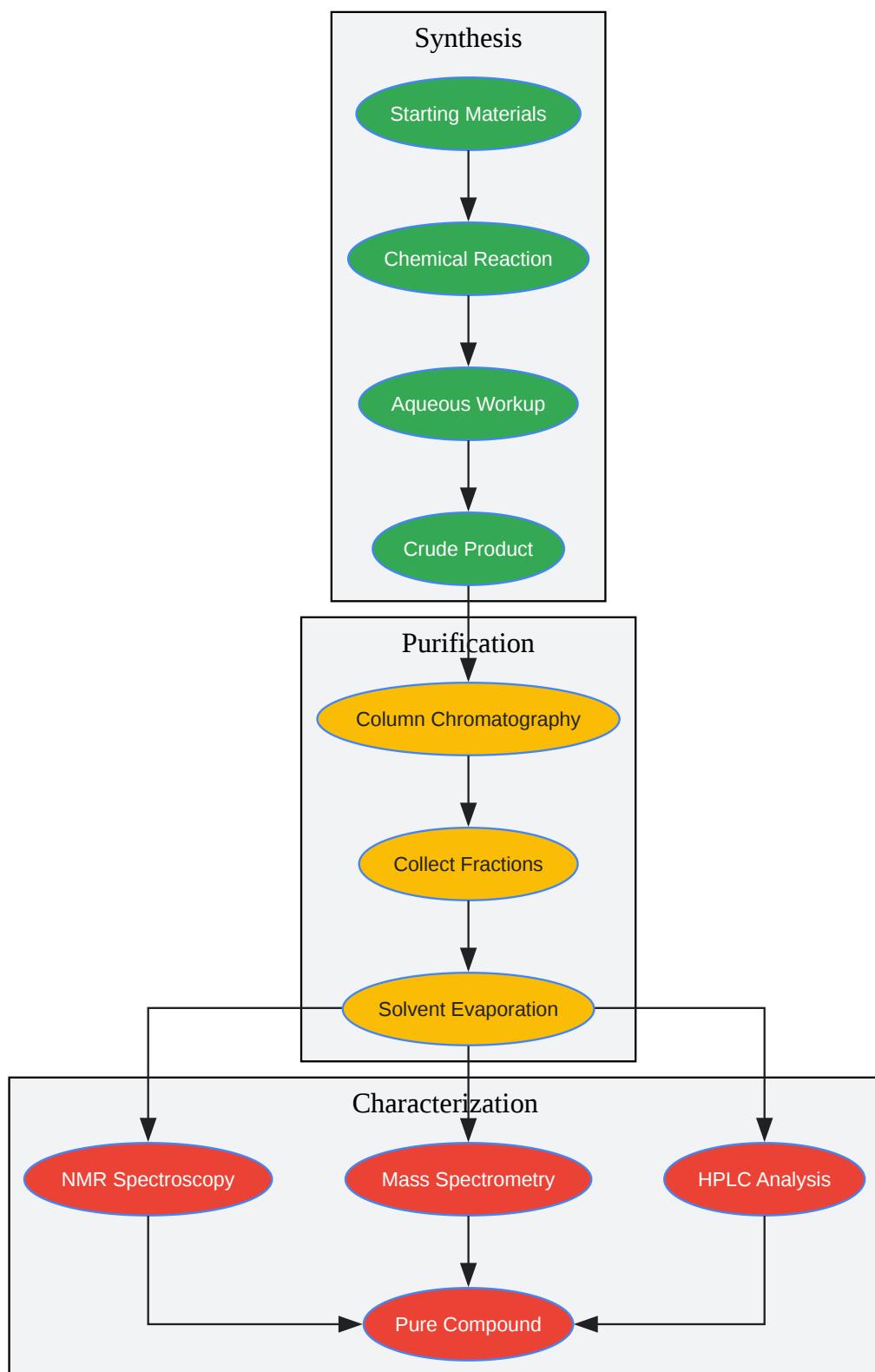
**Methyl 6-amino-1H-indazole-7-carboxylate** is a substituted indazole derivative. The fundamental molecular properties of this compound are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	191.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	73907-98-9	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Canonical SMILES	COC(=O)C1=C(N)C=CC2=C1 C=NN2	

## Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **Methyl 6-amino-1H-indazole-7-carboxylate** is not readily available in the public domain, a general approach can be inferred from synthetic routes for analogous indazole compounds. The synthesis of 6-amino-indazole derivatives often begins with a corresponding 6-nitroindazole precursor.<sup>[7]</sup> The nitro group can be reduced to an amine, followed by other functional group manipulations to yield the desired product.

A generalized workflow for the synthesis and characterization of such a compound is illustrated in the diagram below. This process ensures the identity and purity of the final product, which is critical for its use in research and development.

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A generalized workflow for chemical synthesis and characterization.

## Biological Activity and Potential Applications

Indazole derivatives are recognized for their wide range of biological activities, with many compounds containing this scaffold demonstrating anticancer properties.<sup>[8][9]</sup> Research into 6-aminoindazole derivatives, in particular, has shown promising results in identifying novel anticancer agents. While the specific biological activity and mechanism of action for **Methyl 6-amino-1H-indazole-7-carboxylate** have not been extensively reported, its structural similarity to other biologically active indazoles suggests it may be a valuable candidate for further investigation in drug discovery programs. The amino and carboxylate functional groups offer potential sites for further chemical modification to explore structure-activity relationships.

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## References

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